

Application Notes and Protocols for H.T.S. Chemical Compound HTS07545

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Compound of Interest

Compound Name: HTS07545

Cat. No.: B10857871

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Introduction

HTS07545 is a potent and selective inhibitor of sulfide:quinone oxidoreductase (SQOR), a key enzyme in the mitochondrial hydrogen sulfide (H₂S) oxidation pathway.^{[1][2][3]} With an IC₅₀ of 30 nM, **HTS07545** effectively reduces the degradation rate of H₂S, a critical signaling molecule involved in various physiological and pathological processes.^{[1][3]} These application notes provide detailed protocols for the preparation of **HTS07545** stock solutions using dimethyl sulfoxide (DMSO), ensuring optimal solubility and stability for in vitro and in vivo research applications, particularly in studies related to heart failure and pancreatic ductal adenocarcinoma.^[1]

Data Presentation

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C ₂₂ H ₁₈ N ₂ O ₃	[1] [2]
Molecular Weight	358.36 g/mol	[2]
Appearance	White to off-white solid	[1]
Purity	>98% (typical)	
CAS Number	118666-03-8	[1] [2]

Solubility

Solvent	Maximum Solubility	Notes	Reference
DMSO	100 mg/mL (279.03 mM)	Requires sonication for complete dissolution. It is recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic.	[1]
Aqueous Solutions	Poor	HTS07545 has poor aqueous solubility.	[4]

Recommended Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	[1]
4°C	2 years	[1]	
DMSO Stock Solution	-80°C	6 months	[1]
-20°C	1 month	[1]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM HTS07545 Stock Solution in DMSO

Materials:

- **HTS07545** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Pre-weighing Preparation:** Allow the **HTS07545** vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out 3.58 mg of **HTS07545** powder and transfer it to a sterile microcentrifuge tube.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **HTS07545** powder.
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate for 10-15 minutes, or until the solution is clear.[\[1\]](#)

- Aliquotting: Once fully dissolved, aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)

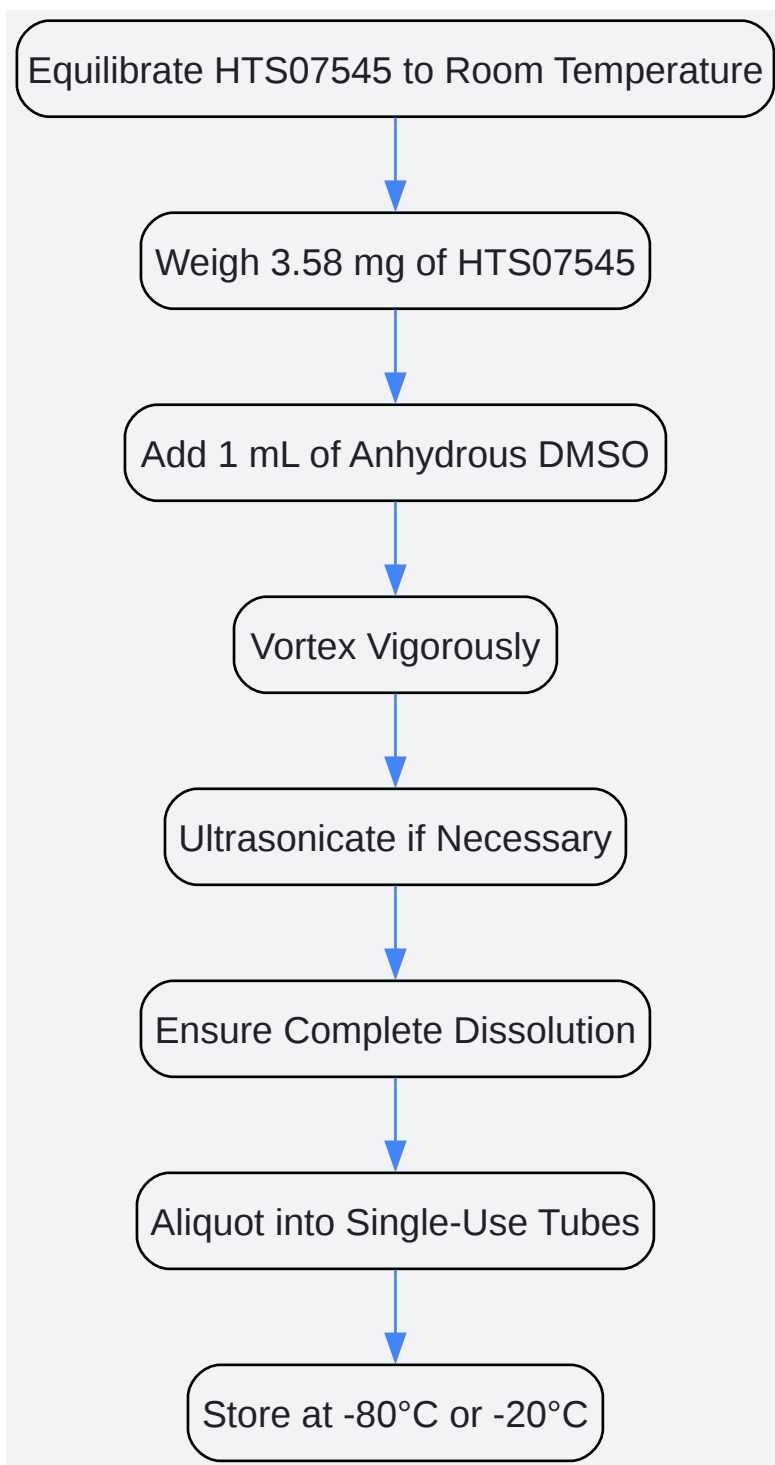
Stock Solution Preparation Table for Different Concentrations

Desired Concentration	Mass of HTS07545 for 1 mL of DMSO
1 mM	0.358 mg
5 mM	1.79 mg
10 mM	3.58 mg
50 mM	17.9 mg
100 mM	35.8 mg

Note: For higher concentrations, gentle warming (e.g., 37°C) may be required in addition to sonication to achieve complete dissolution.

Mandatory Visualizations

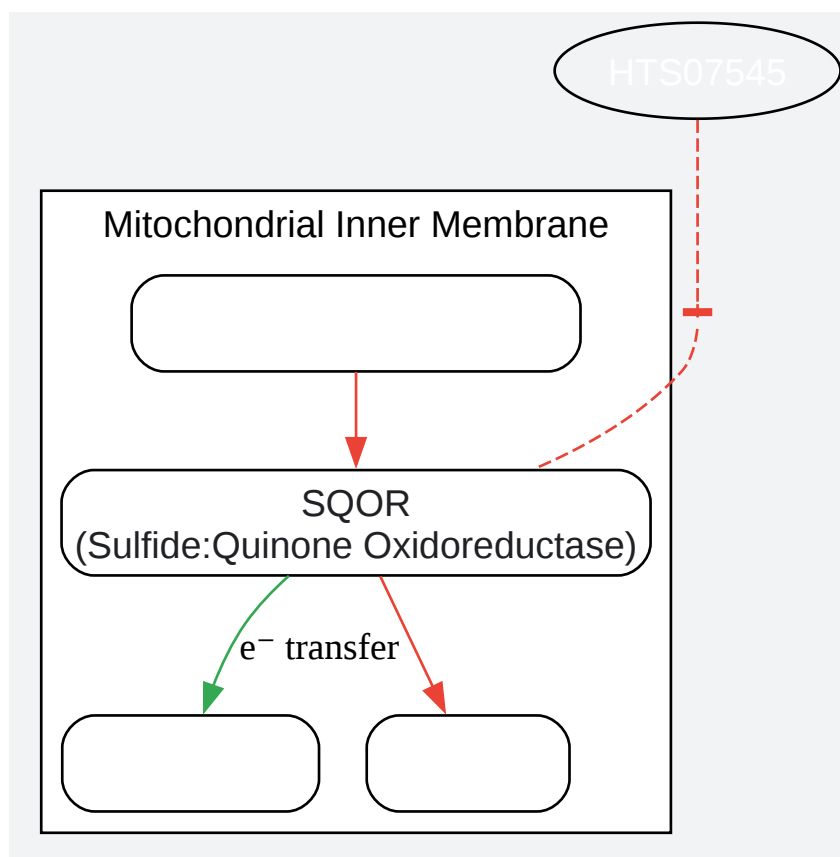
HTS07545 Stock Solution Preparation Workflow



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Caption: Workflow for preparing a 10 mM **HTS07545** stock solution.

Mechanism of Action of HTS07545



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Caption: **HTS07545** inhibits the SQOR enzyme in the mitochondria.

Safety and Handling

Standard laboratory safety precautions should be followed when handling **HTS07545** and DMSO. This includes wearing personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work in a well-ventilated area. For detailed safety information, refer to the Safety Data Sheet (SDS).^{[5][6]}

Stability and Storage Considerations

- **Hygroscopic Nature:** **HTS07545** is hygroscopic; therefore, it is crucial to use newly opened, anhydrous DMSO to prevent degradation and ensure accurate concentration.^[1]
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can lead to compound degradation. Aliquotting the stock solution into single-use volumes is highly recommended.^[1]

- **Light Sensitivity:** While not explicitly stated for **HTS07545**, it is good practice to protect stock solutions from light by storing them in amber vials or wrapping tubes in aluminum foil, especially for long-term storage.

Troubleshooting

Problem	Possible Cause	Solution
Compound does not fully dissolve	- Insufficient sonication or vortexing.- Use of hydrated DMSO.- Concentration is too high.	- Increase sonication time.- Use fresh, anhydrous DMSO.- Gently warm the solution (do not boil).- Prepare a more dilute stock solution.
Precipitate forms upon cooling	- Solution is supersaturated.	- Gently warm and sonicate the solution again before use.- Prepare a fresh, more dilute stock solution.
Inconsistent experimental results	- Inaccurate weighing or pipetting.- Degradation of stock solution due to improper storage or multiple freeze-thaw cycles.	- Ensure proper calibration of equipment.- Prepare fresh aliquots from a new stock solution.

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